

Unraveling the Role of TFLLRNPNDK-NH2 in Platelet Activation: A Technical Guide

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An In-depth Examination for Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide delves into the function of the peptide **TFLLRNPNDK-NH2**, a selective agonist of the Protease-Activated Receptor 1 (PAR-1), in the intricate process of platelet activation. Initial investigations into "**TflIrnpndk-NH2**" suggest a typographical error in commonly searched terms, with the correct and scientifically documented sequence being **TFLLRNPNDK-NH2**. This peptide mimics the tethered ligand exposed after thrombin cleavage of PAR-1, initiating a signaling cascade that is pivotal in hemostasis and thrombosis.[1]

Due to a scarcity of specific quantitative data for **TFLLRNPNDK-NH2** in platelet activation studies, this guide will also reference data from the closely related and extensively studied PAR-1 agonist, TFLLR-NH2, to provide a comprehensive overview. The insights provided herein are crucial for researchers and professionals involved in the development of novel antiplatelet therapies targeting the PAR-1 pathway.

Quantitative Data on PAR-1 Agonist-Induced Platelet Activation

The following tables summarize key quantitative parameters of platelet activation induced by PAR-1 agonists. It is important to note that specific data for **TFLLRNPNDK-NH2** is limited, and therefore, data for **TFLLR-NH2** is presented as a reference.



Peptide Agonist	Assay	Parameter	Value	Reference
TFLLR-NH2	Platelet Aggregation	EC50	1.9 μΜ	[2]
TFLLRNPNDK- NH2	Calcium Mobilization	Concentration for Stimulation	30 μΜ	[3]

Table 1: Potency of PAR-1 Agonists in Platelet Activation Assays

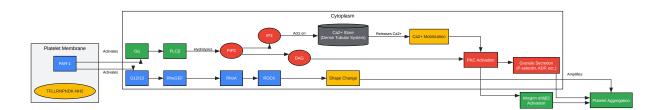
Platelet Activation Marker	Agonist	Agonist Concentration	% Positive Platelets <i>l</i> Response	Reference
P-selectin (CD62P) Expression	Thrombin	-	48% (at 60s), 72% (at 120s), 86% (at 300s)	[4]
P-selectin (CD62P) Expression	rhTPO	-	Induced expression	[5]
Fibrinogen Binding	Thrombin	-	Increased binding	[6]
Calcium Mobilization	TFLLR-NH2	10 μΜ	Peak increase of 196.5 ± 20.4 nM	[2]

Table 2: Key Markers of Platelet Activation Induced by PAR-1 Agonists and Other Stimuli

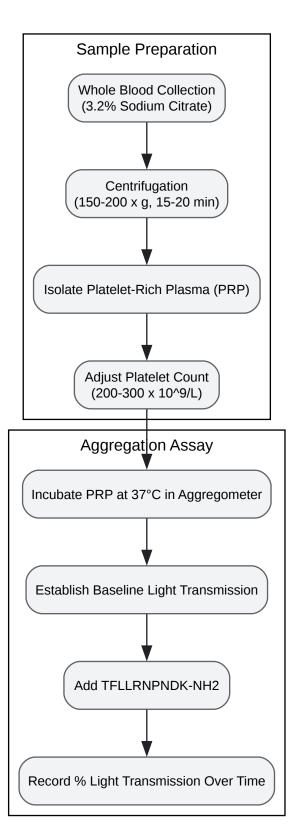
Signaling Pathways of PAR-1 Activation in Platelets

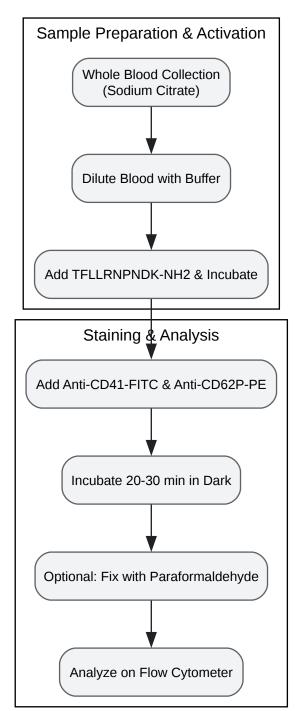
Activation of PAR-1 by **TFLLRNPNDK-NH2** initiates a cascade of intracellular events crucial for platelet function. The primary signaling pathways are mediated by the coupling of PAR-1 to heterotrimeric G proteins, predominantly Gq and G12/13.



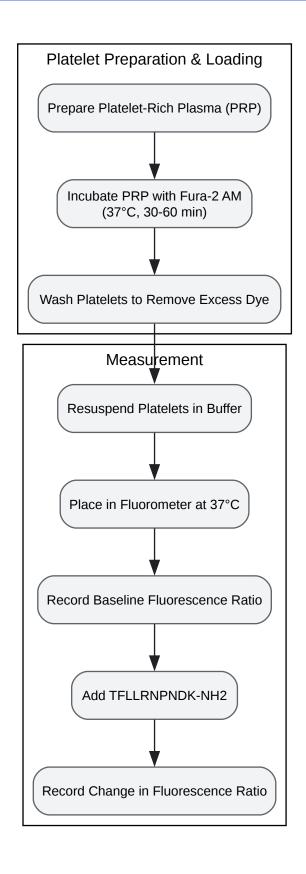












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